

# VU-1545: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: VU-1545

Cat. No.: B1684061

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **VU-1545**, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5). This document details the compound's core properties, mechanism of action, and relevant experimental protocols, presenting a valuable resource for researchers in neuroscience and drug development.

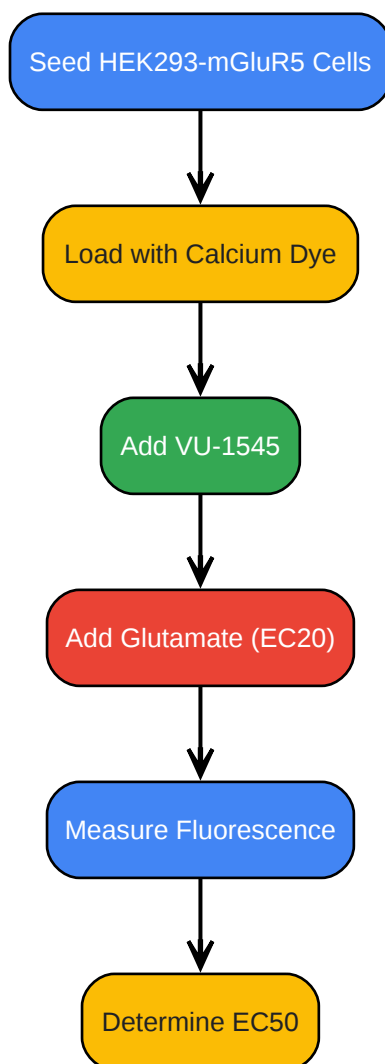
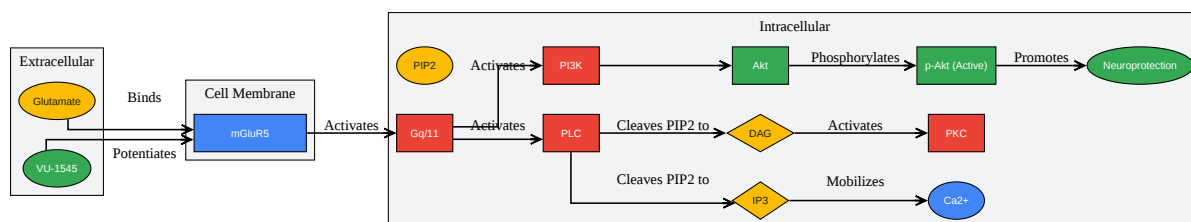
## Core Compound Properties

**VU-1545** is a small molecule belonging to the N-(1,3-diphenyl-1H-pyrazol-5-yl)benzamide class of compounds. Its key physicochemical and pharmacological properties are summarized below.

Property	Value
Molecular Weight	402.38 g/mol
Chemical Formula	C <sub>22</sub> H <sub>15</sub> FN <sub>4</sub> O <sub>3</sub>
Mechanism of Action	Positive Allosteric Modulator of mGluR5
EC <sub>50</sub>	9.6 ± 1.9 nM (in rat cortical astrocytes)[1]
K <sub>i</sub>	156 ± 29 nM (displacement of [3H]methoxyPEPy)[1]

## Mechanism of Action: mGluR5 Signaling Pathway

**VU-1545** potentiates the activity of mGluR5, a G-protein coupled receptor (GPCR) linked to the Gq/11 family of G proteins. By binding to an allosteric site, **VU-1545** enhances the receptor's response to its endogenous ligand, glutamate. This potentiation triggers a cascade of intracellular signaling events, primarily through the activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). These second messengers, in turn, mobilize intracellular calcium (Ca<sup>2+</sup>) and activate protein kinase C (PKC), respectively. A significant downstream consequence of mGluR5 activation by PAMs like **VU-1545** is the phosphorylation and activation of Akt, a key kinase involved in cell survival and neuroprotection.



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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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